

# Spectroscopic Data of 5-Iodo-3-methylisoxazole: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 5-Iodo-3-methylisoxazole

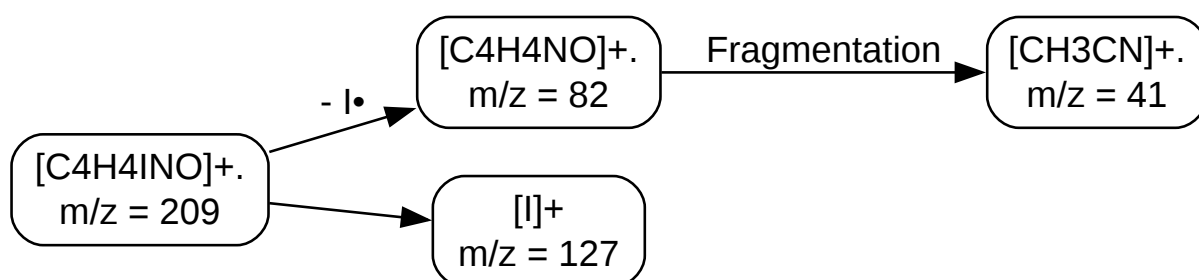
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This technical guide provides a comprehensive overview of the spectroscopic data for **5-iodo-3-methylisoxazole**. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data of this compound. While direct experimental data for **5-iodo-3-methylisoxazole** is not readily available in public-domain literature, this guide presents a robust, predicted spectroscopic profile based on established principles and data from structurally analogous compounds. This approach provides a reliable framework for the identification and characterization of **5-iodo-3-methylisoxazole** in a laboratory setting.

## Molecular Structure and Key Features

**5-Iodo-3-methylisoxazole** is a five-membered heterocyclic compound featuring a methyl group at the 3-position and an iodine atom at the 5-position. The isoxazole ring is a privileged scaffold in medicinal chemistry, and understanding the spectroscopic signature of its derivatives is crucial for synthesis confirmation and further development.



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